

# Phosphenic Chloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Phosphenic chloride*

Cat. No.: *B8492959*

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of **Phosphenic Chloride**, a reactive phosphorus oxychloride of significant interest in synthetic and photochemical research.

## Chemical Identification and Properties

**Phosphenic chloride** is a phosphorus-containing compound with the chemical formula  $\text{ClO}_2\text{P}$ . [1][2][3][4][5][6][7][8] While a standardized IUPAC name is not consistently applied across all chemical databases, it is commonly referred to by its trivial name. To avoid ambiguity, it is definitively identified by its CAS number.

Table 1: Chemical Identifiers for **Phosphenic Chloride**

Identifier	Value
Common Name	Phosphenic Chloride
CAS Number	12591-02-5[1][2][3][4][5][6][7][8]
Molecular Formula	ClO <sub>2</sub> P[1][2][3][4][5][6][7][8]
Molecular Weight	98.42 g/mol [1][3]
Canonical SMILES	O=P(=O)Cl[1][3][7]
InChI	InChI=1S/ClO2P/c1-4(2)3[1][2][4][7]
InChIKey	OSUKSSH0HKZSJC-UHFFFAOYSA-N[1][2][4][7]

Physical and Chemical Properties:

**Phosphenic chloride** is described as a colorless gas or volatile liquid under standard laboratory conditions.[1] It is a highly reactive molecule and is typically studied under cryogenic conditions.

Table 2: Physical and Spectroscopic Data for **Phosphenic Chloride**

Property	Value	Reference
Appearance	Colorless gas or volatile liquid	[1]
P=O Stretching Vibration	1280–1300 cm <sup>-1</sup>	[1]
P-Cl Stretching Vibration	550–580 cm <sup>-1</sup>	[1]
UV-vis Absorption	207 nm	[9]

## Synthesis and Experimental Protocols

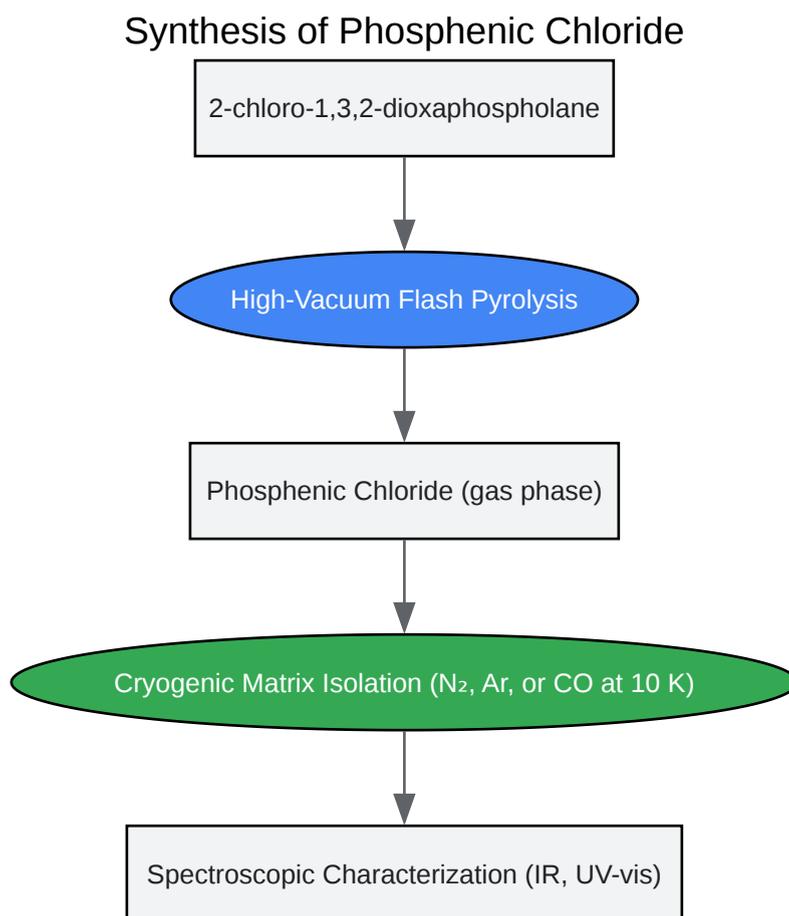
**Phosphenic chloride** is an elusive molecule that requires specific synthetic techniques for its generation and observation. The primary method reported is high-vacuum flash pyrolysis.

### Synthesis via High-Vacuum Flash Pyrolysis

Experimental Protocol:

**Phosphenic chloride** can be efficiently generated by the high-vacuum flash pyrolysis of 2-chloro-1,3,2-dioxaphospholane.[9] The precursor is passed through a heated quartz tube under high vacuum, leading to its thermal decomposition and the formation of **phosphenic chloride** in the gas phase.

Workflow for the Synthesis of **Phosphenic Chloride**:



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Caption: Workflow for the synthesis and isolation of **phosphenic chloride**.

## Cryogenic Matrix Isolation

Due to its high reactivity, **phosphenic chloride** is typically isolated and studied using cryogenic matrix isolation techniques.[1][9]

### Experimental Protocol:

The gaseous effluent from the flash pyrolysis, containing **phosphenic chloride**, is co-deposited with a large excess of an inert gas (such as nitrogen, argon, or carbon monoxide) onto a cryogenic surface (e.g., a CsI window) cooled to approximately 10 K.[9] This traps individual **phosphenic chloride** molecules within an inert matrix, preventing intermolecular reactions and allowing for spectroscopic characterization.

## Reactivity and Photochemistry

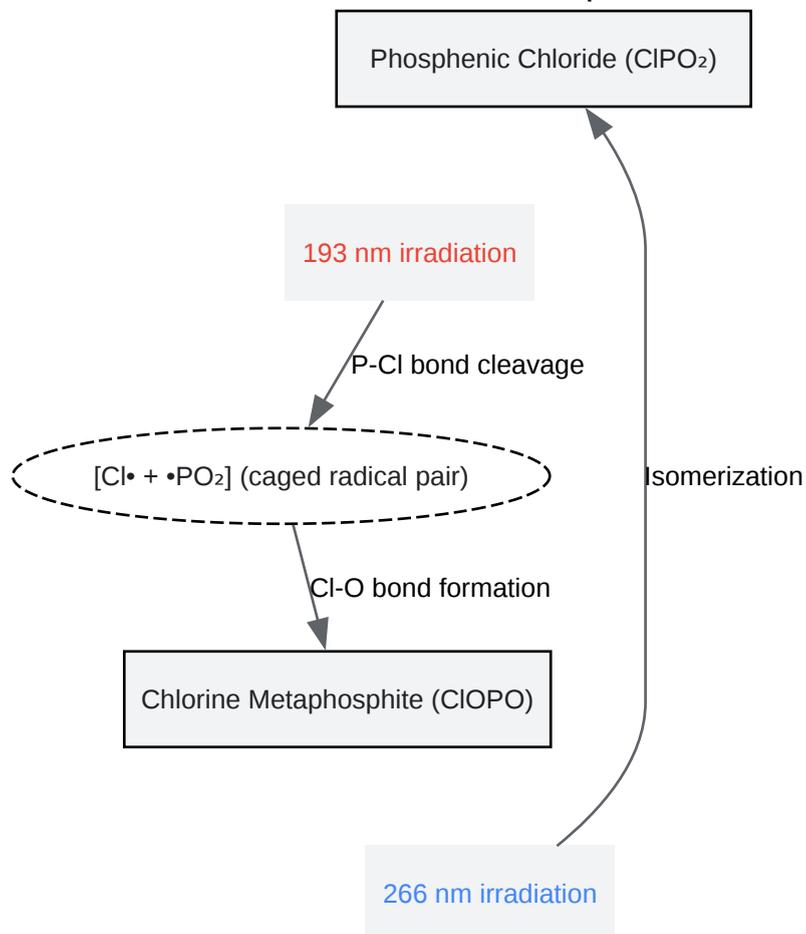
**Phosphenic chloride** exhibits unique photochemical reactivity. Upon irradiation with UV light, it undergoes isomerization.

## Photochemical Isomerization to Chlorine Metaphosphite

### Reaction Pathway:

When isolated in a nitrogen or argon matrix, **phosphenic chloride** isomerizes to the novel compound chlorine metaphosphite (ClOPO) upon irradiation with a 193 nm laser.[9] This process is believed to occur via the initial cleavage of the P-Cl bond, followed by the formation of a Cl-O bond within the matrix cage.[9] The reverse reaction, from ClOPO back to **phosphenic chloride**, can be induced by irradiation at 266 nm.[9]

## Photochemical Isomerization of Phosphenic Chloride



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Caption: Photochemical isomerization pathway of **phosphenic chloride**.

## Reaction with Carbon Monoxide

In a carbon monoxide matrix, the photolysis of **phosphenic chloride** does not lead to isomerization. Instead, a photolytic reduction to ClPO is observed, which forms a weakly bonded molecular complex with carbon dioxide (ClPO--CO<sub>2</sub>).<sup>[9]</sup>

## Applications in Research

The unique reactivity and electronic structure of **phosphenic chloride** make it a molecule of interest for fundamental chemical research. Its role as a transient intermediate in various chemical processes is an area of active investigation. For drug development professionals,

understanding the reactivity of such phosphorus oxychlorides can provide insights into the synthesis of novel organophosphorus compounds, which are a cornerstone of many therapeutic agents. The methodologies developed for the study of this reactive species are also applicable to the characterization of other unstable intermediates in complex reaction mechanisms.

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- To cite this document: BenchChem. [Phosphenic Chloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8492959#phosphenic-chloride-cas-number-and-iupac-name]

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